

Target validation of AV123 in cell lines

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Compound of Interest

Compound Name: AV123

Cat. No.: B12411749

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References

- [1. mskcc.org \[mskcc.org\]](https://www.mskcc.org)
- [2. ichgcp.net \[ichgcp.net\]](https://www.ichgcp.net)
- [3. onclive.com \[onclive.com\]](https://www.onclive.com)
- [4. TILT-123 + Avelumab for Melanoma · Info for Participants · Phase Phase 1 Clinical Trial 2025 | Power | Power \[withpower.com\]](#)
- [5. CareAcross \[careacross.com\]](https://www.careacross.com)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [7. Mechanism of action and preclinical antitumor activity of the novel hypoxia-activated DNA cross-linking agent PR-104 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Inhibition of DNA topoisomerases I and II, and growth inhibition of human cancer cell lines by a marine microalgal polysaccharide - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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